

# Proper Disposal of Sulfoglycolithocholic Acid: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Sulfoglycolithocholic acid

Cat. No.: B095263

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of all laboratory chemicals is paramount. This document provides essential safety and logistical information for the proper disposal of **sulfoglycolithocholic acid**, a sulfated bile acid metabolite.

While **sulfoglycolithocholic acid** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), adherence to proper disposal protocols is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide outlines the necessary procedures for its disposal in both solid and aqueous forms.

## Physical and Chemical Properties

A comprehensive understanding of a compound's properties is the first step in safe handling and disposal. The following table summarizes key quantitative data for **sulfoglycolithocholic acid** and its commonly available disodium salt.

Property	Value	Source
Chemical Formula	C <sub>26</sub> H <sub>43</sub> NO <sub>7</sub> S	PubChem[1]
Molecular Weight	513.69 g/mol	Veeprho[2]
Appearance	Solid	Cayman Chemical[3]
Water Solubility	Slightly soluble	Cayman Chemical[3]
Methanol Solubility	Slightly soluble	Cayman Chemical[3]
Predicted Water Solubility	0.00038 g/L	Human Metabolome Database[4]
Predicted pKa (Strongest Acidic)	-1.1	Human Metabolome Database[4]

## Standard Operating Procedure for Disposal

The following step-by-step protocols provide a framework for the safe disposal of **sulfoglycolithocholic acid**. It is imperative to consult and adhere to your institution's specific waste disposal policies and local regulations, which may supersede these general guidelines.

## Personal Protective Equipment (PPE)

Before handling **sulfoglycolithocholic acid** for disposal, ensure the following PPE is worn:

- Safety glasses or goggles
- Standard laboratory coat
- Disposable nitrile gloves

## Disposal of Solid Sulfoglycolithocholic Acid

This procedure applies to the pure, solid form of the compound.

- 2.1 Small Quantities (typically < 10 g):

- 2.1.1 Ensure the material is clearly labeled as "**Sulfoglycolithocholic Acid**" and is in a sealed, non-reactive container (e.g., the original manufacturer's vial or a labeled screw-cap vial).
- 2.1.2 For disposal, place the sealed container in the general laboratory solid waste stream destined for landfill, unless institutional policy dictates otherwise.
- 2.2 Large Quantities (typically > 10 g):
  - 2.2.1 Consult your institution's Environmental Health and Safety (EHS) office for guidance on the disposal of large quantities of non-hazardous chemical waste.
  - 2.2.2 Package and label the waste as directed by your EHS office for collection and disposal.

## Disposal of Aqueous Solutions of Sulfoglycolithocholic Acid

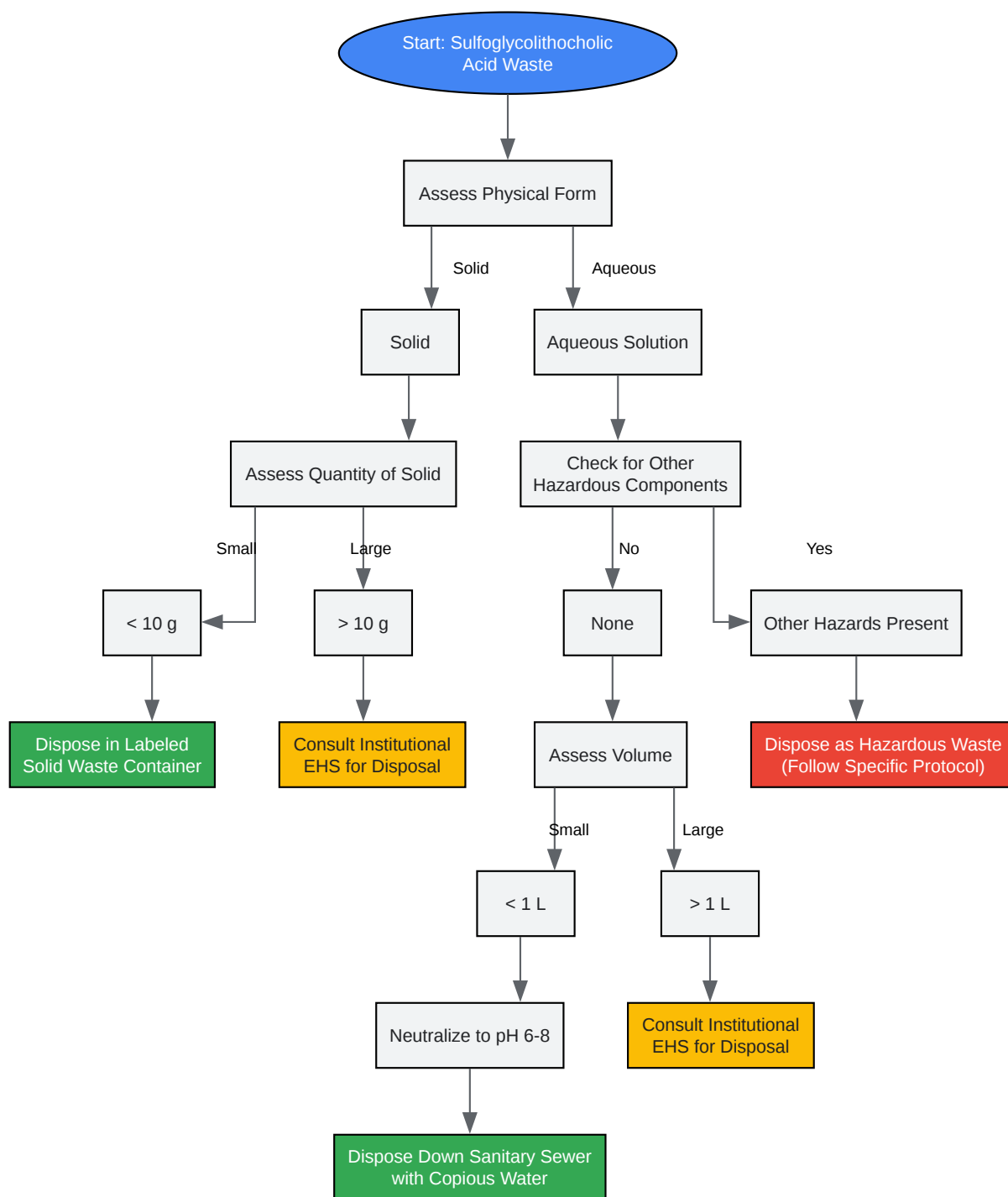
This procedure applies to dilute aqueous solutions of the compound.

- 3.1 Small Volumes (typically < 1 L):
  - 3.1.1 Confirm that the solution does not contain any other hazardous materials (e.g., heavy metals, organic solvents).
  - 3.1.2 Neutralize the solution to a pH between 6.0 and 8.0 using a suitable acid or base if necessary. Given the predicted pKa, the solution is likely already near neutral.
  - 3.1.3 Dispose of the neutralized solution by pouring it down a laboratory sink with a copious amount of running water (at least a 20-fold excess of water). This should be done in accordance with local wastewater regulations.
- 3.2 Large Volumes (typically > 1 L):
  - 3.2.1 Contact your institution's EHS office for guidance. Large volumes may require collection and disposal via a licensed chemical waste contractor.

- 3.2.2 Do not dispose of large volumes down the sanitary sewer without explicit approval from your EHS office and the local wastewater authority.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **sulfoglycolithocholic acid**.



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## References

- 1. Sulfoglycolithocholic acid | C<sub>26</sub>H<sub>43</sub>NO<sub>7</sub>S | CID 72222 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. veeprho.com [veeprho.com]
- 3. caymanchem.com [caymanchem.com]
- 4. Human Metabolome Database: Showing metabocard for Sulfolithocholyglycine (HMDB0002639) [hmdb.ca]
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